

Handling and safety precautions for 3,6-Dichlorotrimellitic acid

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Compound of Interest

Compound Name: 3,6-Dichlorotrimellitic acid

Cat. No.: B559625

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Technical Support Center: 3,6-Dichlorotrimellitic Acid

Disclaimer: The following handling and safety information is based on data for the closely related compound, 3,6-Dichlorotrimellitic anhydride, and general safety protocols for corrosive and irritant chemicals. A specific Safety Data Sheet (SDS) for **3,6-Dichlorotrimellitic acid** was not available. Users should always perform a thorough risk assessment before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,6-Dichlorotrimellitic acid**?

Based on data for the anhydride, **3,6-Dichlorotrimellitic acid** is expected to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.^[1] It may also cause respiratory irritation.^[1] As a corrosive solid, its dust can react with moisture on the skin or in the respiratory tract, leading to irritation and burns.^{[2][3]}

Q2: What personal protective equipment (PPE) is required when handling **3,6-Dichlorotrimellitic acid**?

To minimize exposure, the following PPE is recommended:

- Eye Protection: Chemical safety goggles are essential.[2][4][5] For tasks with a higher risk of splashing, a face shield should be worn in conjunction with goggles.[2][4]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are required.[5] Always inspect gloves for any signs of degradation before use.
- Body Protection: A lab coat is mandatory.[6] For larger quantities or when there is a risk of significant spillage, a chemical-resistant apron should be worn.[2]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust.[2][3] If a fume hood is not available or if dust levels are expected to be high, a NIOSH-approved respirator is necessary.[5]

Q3: What are the proper storage conditions for **3,6-Dichlorotrimellitic acid**?

Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and alkalis.[7] The container should be tightly sealed to prevent moisture absorption and contamination.[7]

Q4: What should I do in case of a spill?

For small spills:

- Evacuate the immediate area.
- Wearing appropriate PPE, gently sweep up the material to avoid creating dust.
- Place the spilled material into a labeled, sealed container for proper waste disposal.
- Clean the spill area with a suitable absorbent material.

For large spills, evacuate the area and contact your institution's environmental health and safety department.

Q5: What are the first-aid measures in case of exposure?

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical

attention.[\[2\]](#)

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[\[2\]](#) Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.

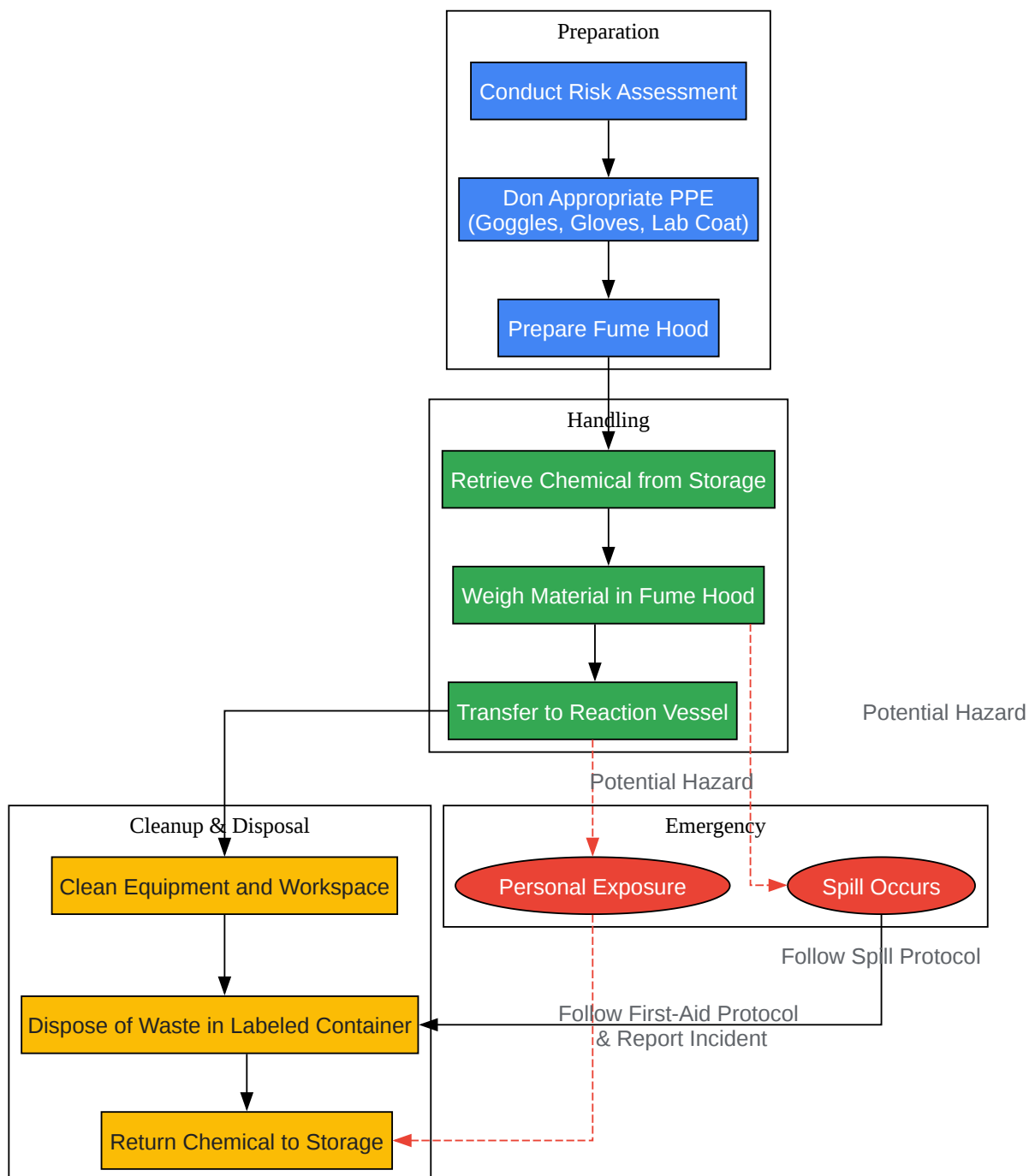
Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Material has clumped together	Absorption of moisture from the air	Ensure the container is always tightly sealed when not in use. Store in a desiccator if necessary.
Visible dust during handling	Improper handling technique	Handle the material gently in a fume hood to minimize dust generation.
Skin or eye irritation after handling	Inadequate PPE or accidental exposure	Review and improve PPE practices. In case of exposure, follow the first-aid measures outlined above and report the incident.

Quantitative Data Summary (for 3,6-Dichlorotrimellitic Anhydride)

Property	Value
Molecular Weight	261.01 g/mol [1]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1]

Experimental Workflow: Safe Handling of 3,6-Dichlorotrimellitic Acid



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Caption: Workflow for the safe handling of **3,6-Dichlorotrimellitic acid**.

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